

Application Notes and Protocols for the Synthesis of N-methyl-N-dithiocarboxyglucamine

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Compound of Interest

Compound Name: *N-methyl-N-dithiocarboxyglucamine*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the synthesis, characterization, and potential applications of **N-methyl-N-dithiocarboxyglucamine** (MDCG), a potent chelating agent. The protocols are intended for research purposes and should be performed by qualified personnel in a laboratory setting.

Introduction

N-methyl-N-dithiocarboxyglucamine (MDCG), also known as N-methyl-D-glucamine dithiocarbamate, is a polyhydroxylated aminodithiocarbamate with significant potential in biomedical research. Its primary application lies in its ability to act as a chelating agent, particularly for heavy metals such as cadmium.[1] The multiple hydroxyl groups derived from the glucose moiety impart high water solubility, while the dithiocarbamate group provides a strong binding site for metal ions. This combination of properties makes MDCG a subject of interest for the development of therapeutic agents against heavy metal toxicity.

Synthesis of Sodium N-methyl-N-dithiocarboxyglucamine

The synthesis of the sodium salt of **N-methyl-N-dithiocarboxyglucamine** is a two-step process. The first step involves the synthesis of the precursor, N-methyl-D-glucamine, from D-glucose and methylamine. The second step is the formation of the dithiocarbamate salt by reacting N-methyl-D-glucamine with carbon disulfide in the presence of sodium hydroxide.

Experimental Protocols

Part 1: Synthesis of N-methyl-D-glucamine

This protocol is adapted from the general procedure for the synthesis of N-alkyl glucamines.

Materials:

- D-glucose
- Aqueous methylamine solution (e.g., 40%)
- Ethanol
- Hydrogen gas
- Raney Nickel catalyst
- Reaction vessel suitable for hydrogenation

Procedure:

- In a suitable reaction vessel, dissolve D-glucose in water and an alcoholic solvent like ethanol.
- Add an aqueous solution of methylamine to the glucose solution. The molar ratio of glucose to methylamine should be approximately 1:1.2 to 1:1.5.
- Stir the mixture at a controlled temperature, typically between 20-40°C, for 1-3 hours to form the corresponding N-methyl-D-glucosamine.
- Transfer the resulting solution to a high-pressure hydrogenation reactor containing a Raney Nickel catalyst.

- Pressurize the reactor with hydrogen gas and heat to a temperature between 50-120°C.
- Maintain the reaction under pressure with stirring until the theoretical amount of hydrogen has been consumed.
- After cooling and venting the reactor, filter off the catalyst.
- Concentrate the filtrate under reduced pressure to obtain a crude product.
- Recrystallize the crude N-methyl-D-glucamine from a suitable solvent, such as ethanol, to yield a crystalline solid.

Part 2: Synthesis of Sodium **N-methyl-N-dithiocarboxyglucamine**

This protocol is based on the general reaction of secondary amines with carbon disulfide to form dithiocarbamates.

Materials:

- N-methyl-D-glucamine
- Carbon disulfide (CS₂)
- Sodium hydroxide (NaOH)
- Water
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask

Procedure:

- Dissolve N-methyl-D-glucamine in an aqueous solution of sodium hydroxide in a round-bottom flask. The molar ratio of N-methyl-D-glucamine to NaOH should be 1:1.
- Cool the solution in an ice bath with continuous stirring.

- Slowly add an equimolar amount of carbon disulfide to the cold, stirring solution. A color change to reddish-orange is typically observed.
- Continue stirring the reaction mixture in the ice bath for a specified period, typically 2-4 hours, to ensure complete reaction.
- The product, sodium **N-methyl-N-dithiocarboxyglucamine**, is typically isolated by precipitation or by removal of the solvent under reduced pressure.
- The resulting solid can be washed with a cold non-polar solvent, such as diethyl ether, to remove any unreacted carbon disulfide and then dried under vacuum.

Data Presentation

Parameter	N-methyl-D-glucamine	Sodium N-methyl-N-dithiocarboxyglucamine
Molecular Formula	C ₇ H ₁₇ NO ₅	C ₈ H ₁₆ NNaO ₅ S ₂
Molecular Weight	195.21 g/mol	293.34 g/mol
Appearance	White crystalline solid	Off-white to yellowish solid
Solubility	Soluble in water	Soluble in water

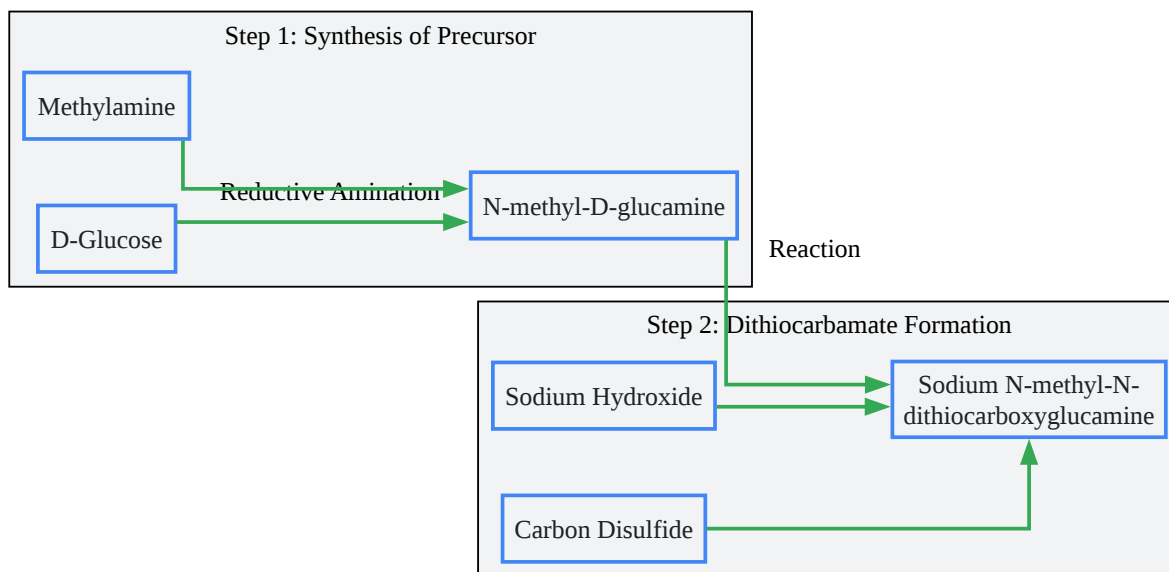
Predicted ¹H NMR Data for **N-methyl-N-dithiocarboxyglucamine** (in D₂O):

Chemical Shift (ppm)	Multiplicity	Assignment
~3.2 - 4.0	Multiplets	Protons of the glucamine backbone
~3.1	Singlet	N-CH ₃ protons

Note: Actual chemical shifts may vary depending on the solvent and experimental conditions.

Visualizations

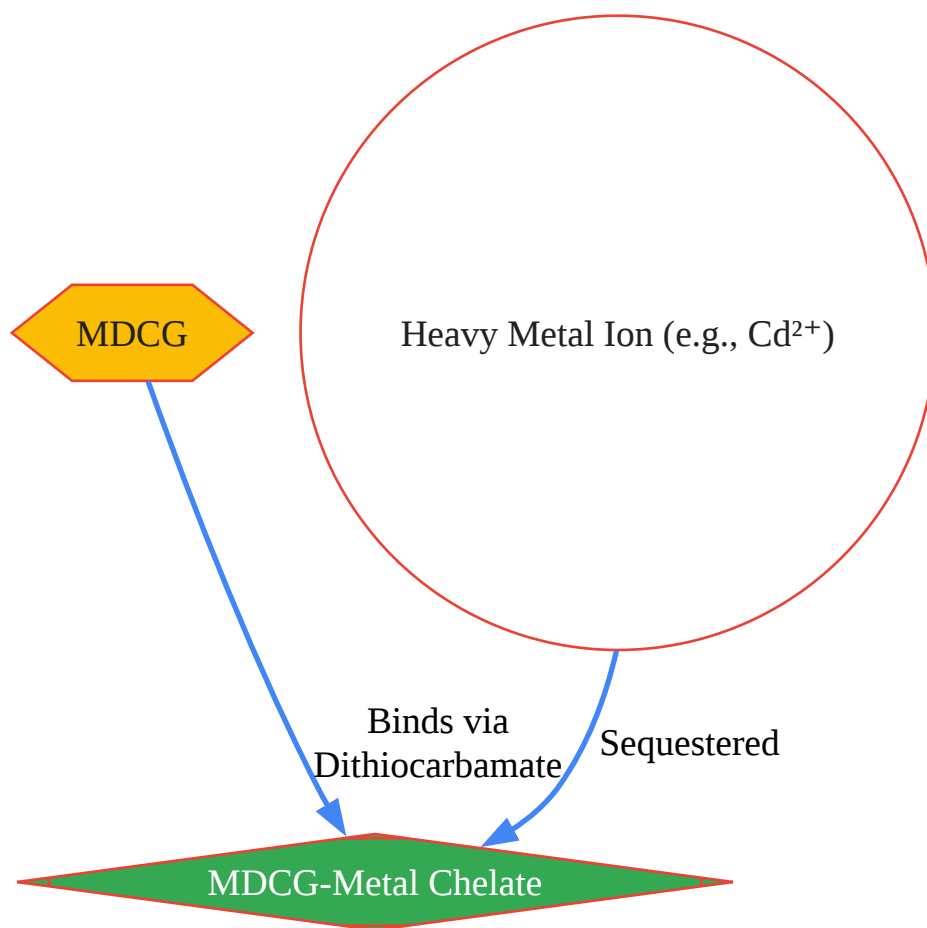
Synthesis Workflow



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Caption: Synthetic pathway for Sodium **N-methyl-N-dithiocarboxyglucamine**.

Chelation Mechanism



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References

- 1. Sodium N-methyl-D-glucamine dithiocarbamate and cadmium intoxication - PubMed [pubmed.ncbi.nlm.nih.gov]
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